

2-Bromo-4-hydroxypyridine degradation pathways

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Compound of Interest

Compound Name: 2-Bromo-4-hydroxypyridine

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Abstract

2-Bromo-4-hydroxypyridine is a pivotal heterocyclic building block in the synthesis of pharmaceuticals and other fine chemicals.^{[1][2]} Understanding its stability and degradation profile is critical for drug development, ensuring the safety and efficacy of final products, and for environmental risk assessment. This technical guide provides a comprehensive overview of the putative degradation pathways of **2-Bromo-4-hydroxypyridine**, drawing upon established principles of organic chemistry and microbial metabolism of related pyridine derivatives. While direct studies on this specific molecule are limited, this document synthesizes available scientific literature to propose likely abiotic and biotic degradation routes. Furthermore, it outlines detailed experimental methodologies for elucidating these pathways, providing a framework for researchers in the field.

Introduction to 2-Bromo-4-hydroxypyridine

2-Bromo-4-hydroxypyridine (C_5H_4BrNO) is a solid, colorless to pale compound with a molecular weight of 174.00 g/mol. ^[2] Its structure, featuring a pyridine ring substituted with a bromine atom and a hydroxyl group, imparts a unique combination of chemical properties. The molecule exhibits tautomerism, existing in equilibrium between the hydroxypyridine and the pyridone forms, which significantly influences its reactivity.^[2] The presence of the bromine atom at the 2-position and the hydroxyl group at the 4-position provides multiple sites for chemical modification, making it a versatile intermediate in organic synthesis.^{[1][2]}

Table 1: Physicochemical Properties of 2-Bromo-4-hydroxypyridine

Property	Value	Reference
Molecular Formula	C ₅ H ₄ BrNO	[2][3]
Molecular Weight	174.00 g/mol	[2][4]
Melting Point	173-204 °C	[2][5]
Boiling Point	425.0 ± 25.0 °C (Predicted)	[4][5]
pKa	7.94 ± 0.10 (Predicted)	[5]
Solubility	Soluble in polar organic solvents like methanol.	[2][5]

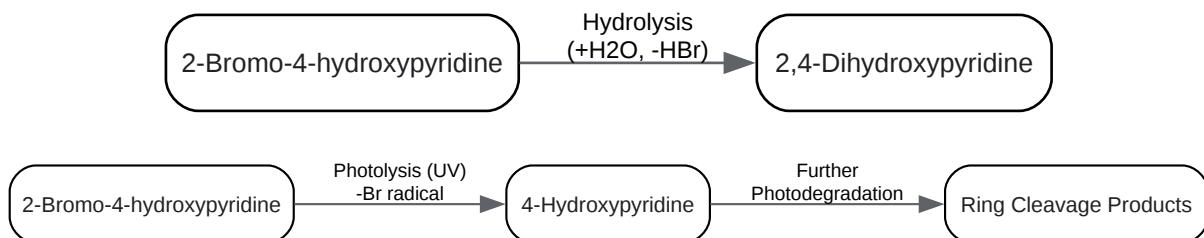
Proposed Abiotic Degradation Pathways

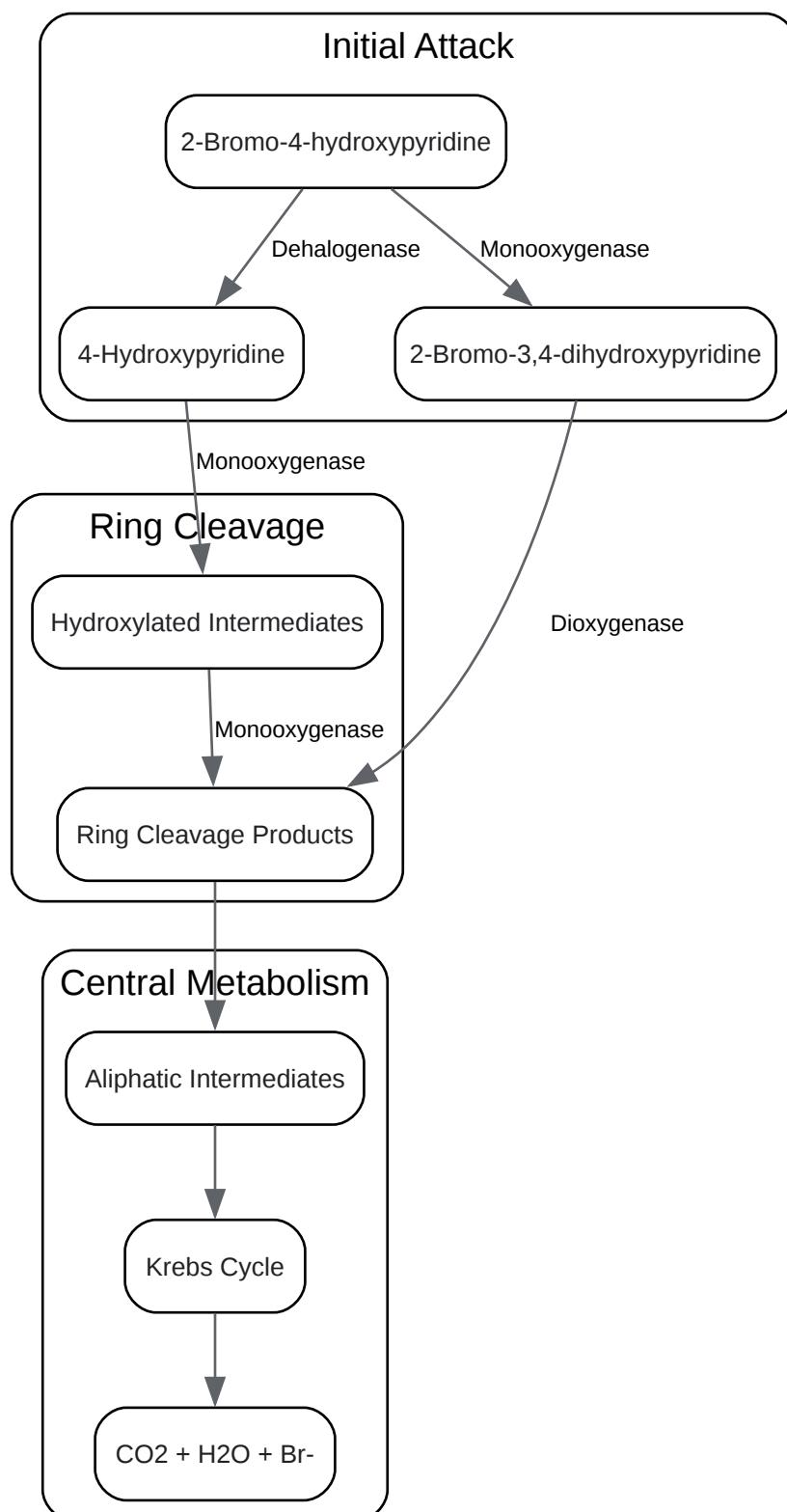
Abiotic degradation involves the chemical transformation of a compound without the involvement of biological organisms. The primary abiotic degradation pathways for **2-Bromo-4-hydroxypyridine** are likely to be hydrolysis and photolysis.

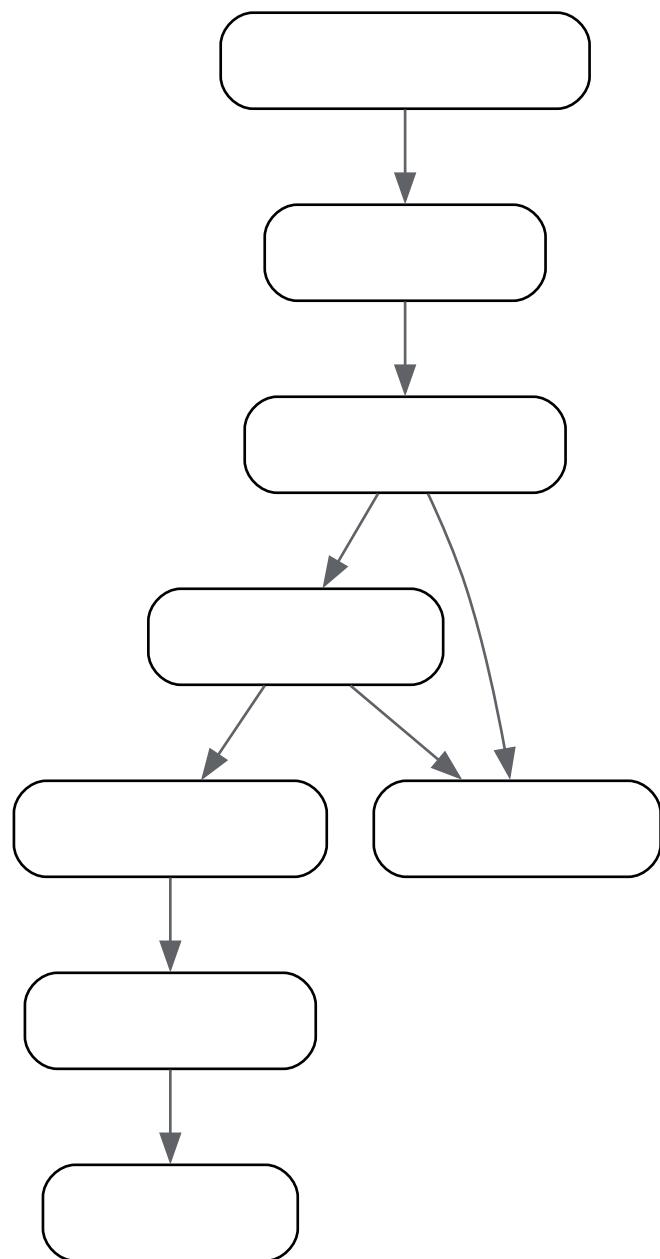
Hydrolysis

Hydrolysis is a chemical reaction in which a molecule of water breaks one or more chemical bonds. The rate of hydrolysis is often dependent on pH and temperature. For **2-Bromo-4-hydroxypyridine**, the carbon-bromine (C-Br) bond is a potential site for nucleophilic substitution by a hydroxyl group, which would lead to the formation of 2,4-dihydroxypyridine. This reaction may be favored under basic conditions.

A proposed hydrolytic degradation pathway is presented below:







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References

- 1. 2-Bromo-4-hydroxypyridine Supplier China | High Purity CAS 6306-24-1 | Specifications, Applications & Safety Data [pipzine-chem.com]
- 2. 2-Bromo-4-hydroxypyridine (36953-40-9) for sale [vulcanchem.com]
- 3. 2-Bromo-4-hydroxypyridine | C5H4BrNO | CID 2762840 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 2-BROMO-4-HYDROXYPYRIDINE CAS#: 36953-40-9 [m.chemicalbook.com]
- 5. 2-BROMO-4-HYDROXYPYRIDINE CAS#: 36953-40-9 [amp.chemicalbook.com]
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